

9-(Bromomethyl)nonadecane: A Technical Guide

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Compound of Interest

Compound Name: 9-(Bromomethyl)nonadecane

Cat. No.: B041432

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CAS Number: 69620-20-8

This technical guide provides a comprehensive overview of **9-(Bromomethyl)nonadecane**, a branched-chain alkyl bromide. The information is intended for researchers, scientists, and professionals in the fields of materials science and organic synthesis. While the initial scope of this document included applications in drug development, extensive research has revealed no significant data in this area. Therefore, this guide focuses on the compound's well-documented properties and applications in organic electronics.

Physicochemical Properties

9-(Bromomethyl)nonadecane is a colorless to pale yellow oily liquid at room temperature.^[1]
^[2] Its key physicochemical properties are summarized in the table below for easy reference and comparison.

Property	Value	Source
CAS Number	69620-20-8	[1]
Molecular Formula	C20H41Br	[1]
Molecular Weight	361.44 g/mol	[1]
Melting Point	-5 °C	[2]
Boiling Point	195 °C at 0.4 mmHg	[1][2]
Density	0.971 ± 0.06 g/cm ³ (Predicted)	[1][2]
Refractive Index	1.4620 to 1.4660	[1][2]
Solubility	Soluble in Chloroform, slightly soluble in Ethyl Acetate.[1][2]	
InChI Key	XSQSDBVMLJNZKU-UHFFFAOYSA-N	[3]
SMILES	CCCCCCCCC(CBr)CCCCC CCCC	[2]

Synthesis and Purification

The primary synthetic route to **9-(Bromomethyl)nonadecane** involves the bromination of 2-octyldodecan-1-ol.

Experimental Protocol: Synthesis from 2-octyldodecan-1-ol

A common method for the synthesis of **9-(Bromomethyl)nonadecane** is the Appel reaction, which utilizes triphenylphosphine and a bromine source, such as carbon tetrabromide or N-Bromosuccinimide.

Materials:

- 2-octyldodecan-1-ol

- Triphenylphosphine (PPh₃)
- N-Bromosuccinimide (NBS)
- Dichloromethane (CH₂Cl₂), anhydrous
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., argon or nitrogen), dissolve 2-octyldodecan-1-ol and triphenylphosphine in anhydrous dichloromethane.
- Cool the solution to 0 °C using an ice bath.
- Slowly add N-Bromosuccinimide portion-wise to the stirred solution, maintaining the temperature at 0 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours until the starting material is consumed (monitored by TLC).
- Quench the reaction by adding water.
- Extract the product with dichloromethane.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel using a hexane/ethyl acetate gradient to yield pure **9-(Bromomethyl)nonadecane**.

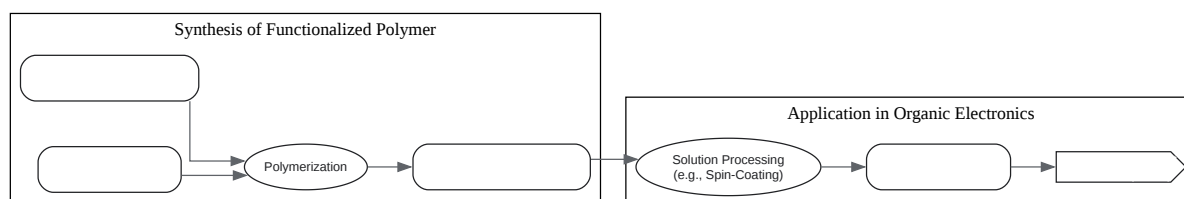
Applications in Organic Electronics

The primary application of **9-(Bromomethyl)nonadecane** is as a synthetic intermediate for the introduction of branched alkyl side chains onto conjugated polymer backbones.[1][2] This structural modification is crucial for the development of high-performance organic electronic materials.

The long, branched alkyl group imparts several beneficial properties:

- **Increased Solubility:** The non-polar, bulky side chain enhances the solubility of the resulting conjugated polymers in common organic solvents. This is essential for solution-based processing techniques like spin-coating and printing, which are vital for manufacturing large-area and flexible electronic devices.[4]
- **Improved Film Morphology:** The branched alkyl chains influence the solid-state packing of the polymer chains, promoting favorable π - π stacking and the formation of ordered microstructures. This enhanced organization facilitates efficient charge transport, leading to higher charge carrier mobilities in devices such as organic field-effect transistors (OFETs).[4]

The synthesis of these functionalized polymers typically involves the reaction of **9-(Bromomethyl)nonadecane** with a nucleophilic site on the monomer or polymer backbone.



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Workflow from Synthesis to Application.

Safety and Handling

9-(Bromomethyl)nonadecane is classified as a hazardous substance. It is crucial to handle this chemical with appropriate safety precautions in a well-ventilated area.

Hazard Statements:

- H315: Causes skin irritation.[5]
- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.

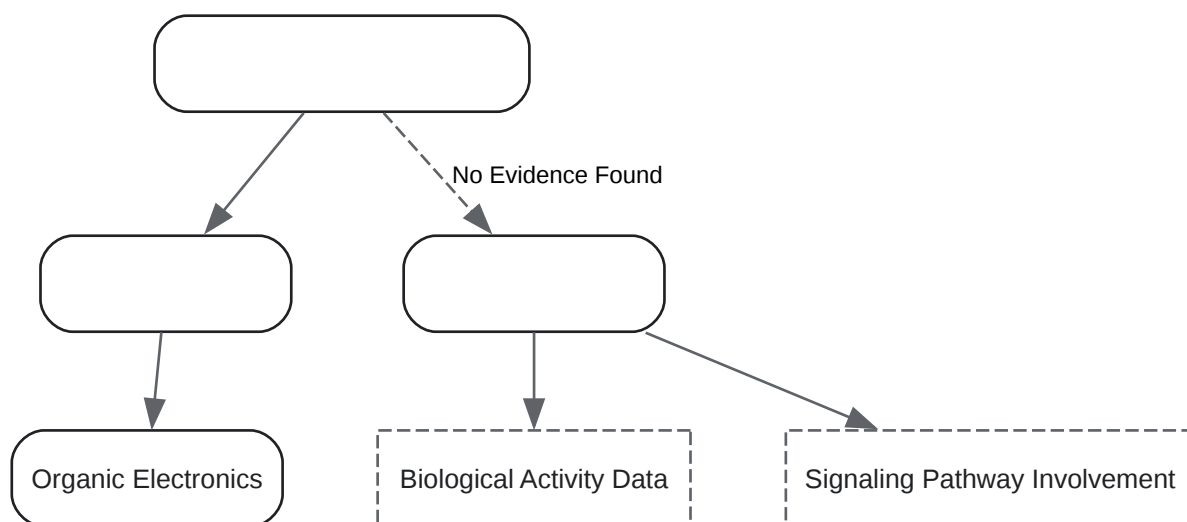
Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[5]
- P302+P352: IF ON SKIN: Wash with plenty of water.[5]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Always consult the Safety Data Sheet (SDS) for complete and detailed safety information before handling this compound.[5][6]

Drug Development Applications: An Evidence Gap

Despite a thorough review of scientific literature, no significant research or data has been found to support the use of **9-(Bromomethyl)nonadecane** in drug development. There are no published studies detailing its biological activity, mechanism of action, or its involvement in any signaling pathways. While long-chain alkyl halides are a broad class of compounds with diverse chemical reactivity, the specific properties and applications of **9-(Bromomethyl)nonadecane** appear to be confined to the field of materials science at present. Researchers in drug discovery and development should be aware of this evidence gap.



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